

Physical and chemical properties of Xenalamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Xenalamine*

Cat. No.: *B1683335*

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An in-depth technical guide on the physical and chemical properties of **Xenalamine** cannot be provided at this time due to the limited availability of public data on this compound, which is also known as Xenazoic acid.^[1]

To fulfill the request for a detailed technical guide, this document will instead provide a comprehensive overview of a well-characterized compound, Mesalamine (also known as 5-aminosalicylic acid or 5-ASA), as a template. Mesalamine is a widely used anti-inflammatory agent for treating inflammatory bowel disease, and extensive research is available on its properties and mechanisms.^{[2][3][4]} This guide will adhere to the specified format, including data tables, experimental protocols, and Graphviz visualizations.

Physicochemical Properties of Mesalamine

Mesalamine is a derivative of salicylic acid and its anti-inflammatory properties are central to its therapeutic effects.^[3]

Physical Properties

The physical characteristics of Mesalamine are summarized in the table below.

Property	Value	Source
Melting Point	275-280 °C (decomposes)	[5]
Solubility	Water: 0.844 mg/mL (25°C), 1.41 mg/mL (37°C)	[6]
Soluble in dimethyl sulfoxide (DMSO)	[5]	
pKa1	2.30	[6]
pKa2	5.69	[6]

Chemical Properties

Key chemical identifiers and properties of Mesalamine are listed below.

Property	Value	Source
Molecular Formula	C7H7NO3	[7][8][9]
Molecular Weight	153.14 g/mol	[7][10]
CAS Number	89-57-6	[11]
IUPAC Name	5-amino-2-hydroxybenzoic acid	[10]
Synonyms	5-Aminosalicylic acid, 5-ASA, Mesalazine	[10]
XLogP3	1.3	[7]
Hydrogen Bond Donor Count	3	[7]
Hydrogen Bond Acceptor Count	4	[7]

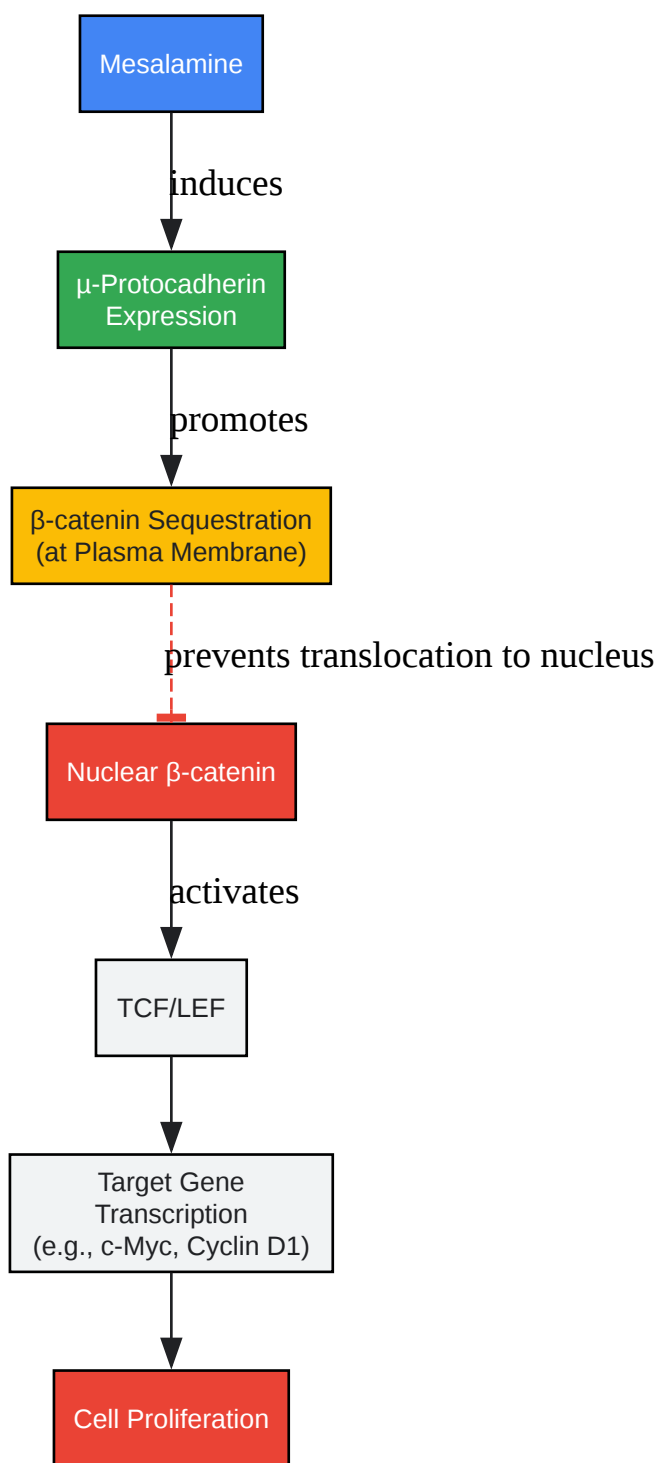
Mechanism of Action and Signaling Pathways

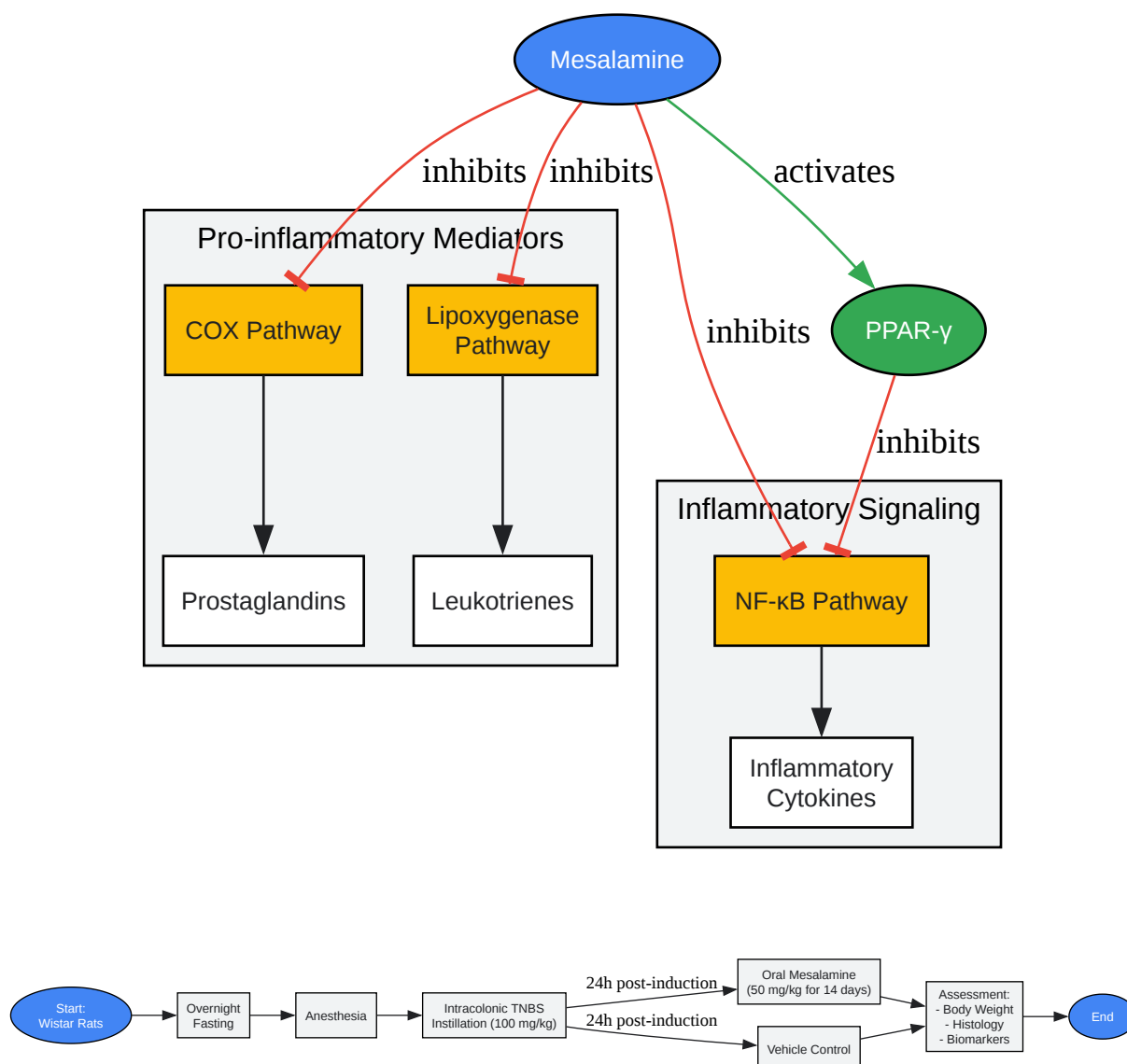
The precise mechanism of action of Mesalamine is not fully elucidated but is known to be multifactorial, primarily exerting a local anti-inflammatory effect on the colonic epithelium.^[12] It is thought to modulate inflammatory responses by inhibiting the cyclooxygenase (COX) and lipoxygenase pathways, thereby reducing the production of prostaglandins and leukotrienes.^[2]^[3]^[12]

Mesalamine also impacts several key signaling pathways involved in inflammation and cell regulation:

- **NF-κB (Nuclear Factor-kappa B) Pathway:** Mesalamine inhibits the NF-κB pathway, a critical regulator of inflammatory gene expression.^[2]^[13]
- **PPAR-γ (Peroxisome Proliferator-Activated Receptor-gamma) Pathway:** It activates PPAR-γ, which has anti-inflammatory effects in the gut.^[2]^[13]
- **Wnt/β-catenin Pathway:** Mesalamine has been shown to interfere with this pathway, which is implicated in neoplastic progression.^[13]^[14]^[15] It can induce the expression of μ-protocadherin, which sequesters β-catenin at the plasma membrane.^[15]
- **MAPK/ERK Pathway:** The drug interferes with the MAPK/ERK signaling pathway.^[14]
- **Aryl Hydrocarbon Receptor (AhR) Pathway:** A novel mechanism involves the induction of regulatory T cells (Tregs) in the colon through the AhR pathway.^[13]
- **TLR4/MyD88-dependent Pathway:** Mesalamine can inhibit the release of inflammatory factors by suppressing this pathway.^[16]

Visualized Signaling Pathway: Mesalamine's Effect on the Wnt/β-catenin Pathway





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- To cite this document: BenchChem. [Physical and chemical properties of Xenalamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683335#physical-and-chemical-properties-of-xenalamine]

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